

# Application Notes: HFC-236fa as a Working Fluid in Organic Rankine Cycles

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## Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

Cat. No.: B1216460

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## Introduction

**1,1,1,3,3,3-Hexafluoropropane** (HFC-236fa), a hydrofluorocarbon (HFC), has been investigated as a working fluid for Organic Rankine Cycle (ORC) applications. ORCs are thermodynamic cycles that utilize organic, high-molecular-mass fluids to convert low- to medium-temperature heat into useful work, typically in the form of electricity. HFC-236fa is non-flammable, non-toxic, and non-corrosive.[1][2] Its thermodynamic properties make it a candidate for recovering waste heat from sources such as gas engine exhaust and condensing steam.[2] While it has favorable thermodynamic characteristics for certain applications, its high Global Warming Potential (GWP) is a significant environmental drawback.[3]

## Physicochemical and Thermodynamic Properties

The suitability of a working fluid for an ORC system is heavily dependent on its thermodynamic and physical properties. HFC-236fa is characterized as a "dry" fluid, which means the slope of its temperature-entropy saturation curve in the vapor phase is positive. This characteristic helps prevent the formation of liquid droplets during the expansion process, which is beneficial for turbine longevity.

Table 1: Thermodynamic and Physical Properties of HFC-236fa

Property	Value	Reference
<b>Molecular Weight</b>	<b>152.04 g/mol</b>	<b>[4]</b>
Boiling Point (at 1 atm)	-1.4 °C	[4]
Critical Temperature	124.9 °C	[4]
Critical Pressure	3.20 MPa	[4]
Critical Density	557.1 kg/m <sup>3</sup>	[4]
Ozone Depletion Potential (ODP)	0	[1][5]
Global Warming Potential (GWP, 100-year)	~9,810 (Note: Varies by source)	[3]

| Atmospheric Lifetime | 210 years |[3] |

Note: The GWP of HFCs can vary between different assessment reports. The value presented is a significant factor in regulatory considerations such as the Kigali Amendment to the Montreal Protocol, which aims to phase down high-GWP HFCs.[6]

## Performance in Organic Rankine Cycles

HFC-236fa has been analyzed for various ORC configurations, including simple and recuperated cycles.[2] Its performance is often compared with other HFCs like HFC-245fa and HFC-134a. Studies show that the choice of working fluid is critical and depends on the temperature of the heat source.[2] For lower critical temperature fluids like HFC-236fa, modifications to the ORC system design may not significantly alter efficiency or net power output.[7]

The thermal stability of the working fluid is crucial for the safe and reliable operation of ORC power plants.[8] HFC-236fa's decomposition at high temperatures is primarily driven by the removal of hydrogen fluoride (HF) and the cleavage of carbon-carbon bonds.[8] This limits its maximum operational temperature.

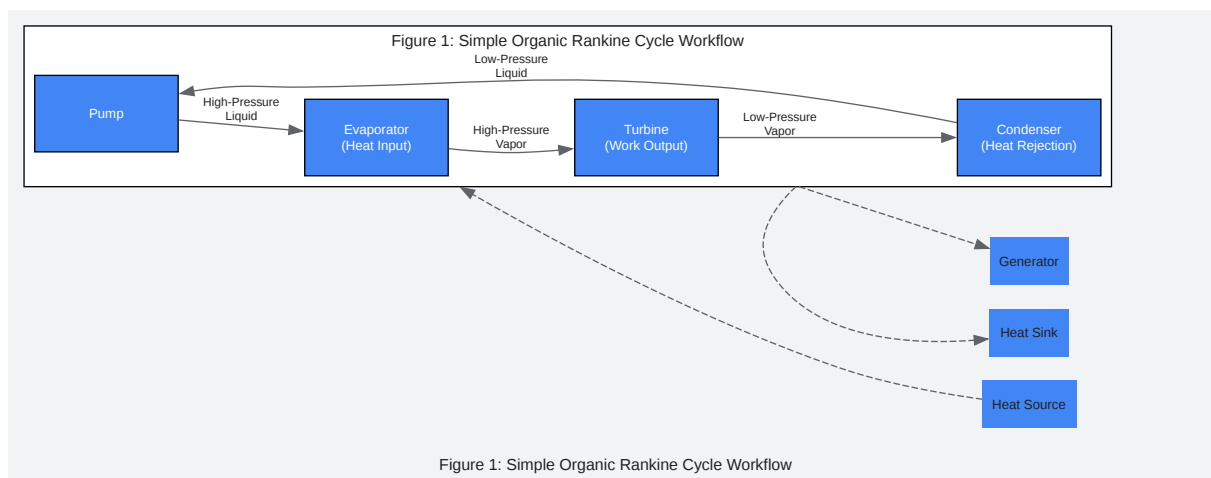
Table 2: Summary of HFC-236fa Performance in ORC Studies

Study Focus	Heat Source / Conditions	Key Findings	Citations
Comparative Analysis	High-temp gas (700°F), Landfill flare gas, Condensing steam	HFC-236fa showed comparable thermodynamic efficiency to other HFCs depending on the cycle configuration (simple vs. recuperated) and heat source.	[2]
System Design Optimization	Geothermal heat source (Chena Power Plant validation)	For low critical temperature fluids like HFC-236fa, altering system design did not significantly impact performance or Levelized Cost of Electricity (LCOE).	[7]
Mixture Performance	Waste heat recovery	Mixtures of R245fa/R236fa can offer higher thermodynamic and economic performance than either pure fluid.	[9]

| Modified ORC System | Low-grade waste heat (80°C boiling, 30°C condensing) | HFC-236fa was considered alongside nine other refrigerants for a novel ORC design. |[10] |

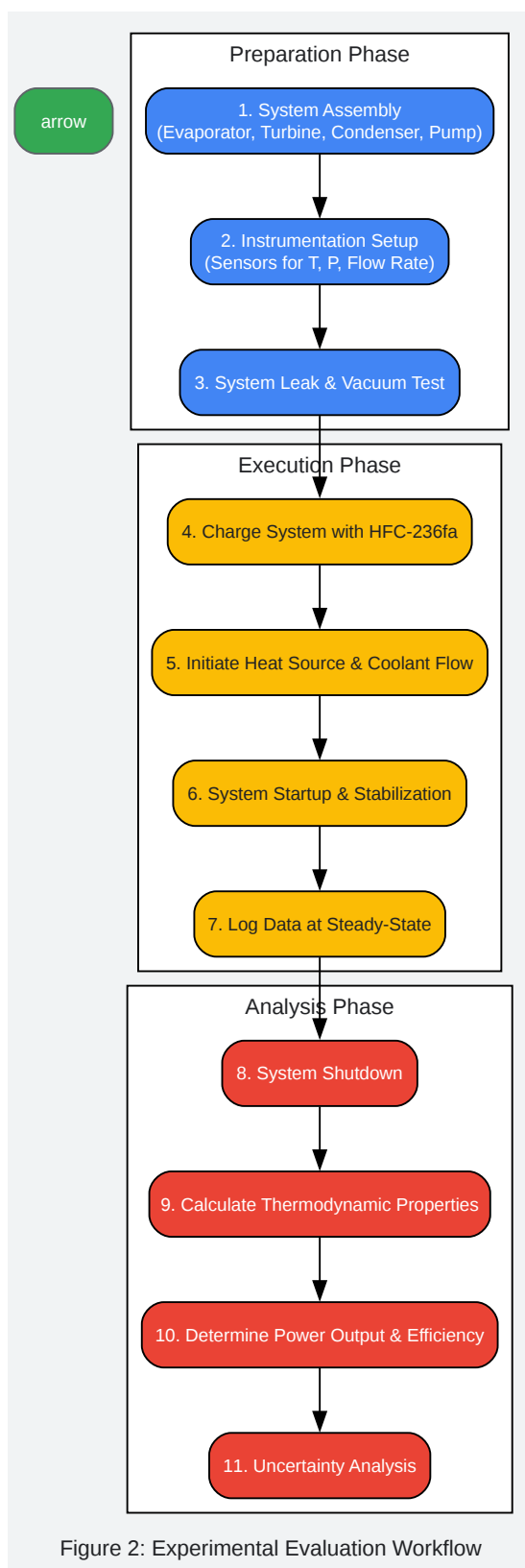
## Visualizations

Below are diagrams illustrating the standard ORC workflow and a protocol for its experimental evaluation.



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Figure 1: A diagram illustrating the four main stages of a simple Organic Rankine Cycle.



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Figure 2: A flowchart outlining the key steps for experimentally testing HFC-236fa in an ORC system.

## Experimental Protocols: Evaluating HFC-236fa in a Lab-Scale ORC System

This protocol outlines a generalized methodology for determining the performance of HFC-236fa in a simple ORC system. The primary goal is to measure thermal efficiency and net power output under specific heat source and sink conditions.

1. Objective To experimentally quantify the thermal efficiency, power output, and overall performance of an ORC system utilizing HFC-236fa as the working fluid.

2. Materials and Apparatus

- Working Fluid: HFC-236fa (purity  $\geq 99.5\%$ )[[11](#)]
- Core ORC Components:
  - Pump: Diaphragm or gear pump capable of handling liquid HFC-236fa and achieving the required system pressure.
  - Evaporator: Brazed plate or shell-and-tube heat exchanger.
  - Expander: Scroll, screw, or small-scale turbine suitable for the expected power output and fluid properties.
  - Condenser: Brazed plate or shell-and-tube heat exchanger.
- Heat Source: Controlled electric heater, hot water bath, or flue gas simulator.
- Heat Sink: Chilled water loop or air-cooled condenser.
- Instrumentation:
  - Pressure transducers at the inlet and outlet of each major component.
  - Temperature sensors (e.g., T-type thermocouples or RTDs) at the same locations.

- Coriolis or turbine flow meter for measuring the HFC-236fa mass flow rate.
- Power meter or dynamometer connected to the expander/generator.
- Data Acquisition (DAQ) System: To log all sensor data simultaneously.
- Safety Equipment: Gas leak detector, proper ventilation, and personal protective equipment (PPE).

### 3. Experimental Procedure

#### Phase I: System Preparation

- Assembly: Construct the ORC loop, connecting the pump, evaporator, expander, and condenser in series as shown in Figure 1.
- Instrumentation: Install all pressure, temperature, and flow rate sensors at their designated points. Connect sensors to the DAQ system.
- Leak Testing: Pressurize the system with an inert gas (e.g., dry nitrogen) and check for leaks using a soap solution or an appropriate leak detector.
- Vacuuming: Evacuate the entire system using a vacuum pump to remove non-condensable gases and moisture. A deep vacuum should be held to ensure system purity.

Phase II: Operation and Data Collection

5. Charging: Charge the system with the precise mass of liquid HFC-236fa required for operation. This is typically done by condensing the fluid into the liquid receiver or condenser.

6. Startup:

- Initiate the flow of the cooling fluid (heat sink) through the condenser.
- Turn on the working fluid pump and set it to a low initial flow rate.
- Gradually apply heat to the evaporator from the heat source, carefully monitoring the pressure and temperature rise.
- Stabilization: Adjust the heat input and working fluid flow rate to achieve the desired turbine inlet temperature and pressure. Allow the system to run for a sufficient period (e.g., 30-60 minutes) to reach a steady state, where all readings are stable.

- Data Logging: Once at steady state, begin recording data from all sensors for a continuous period (e.g., 10-15 minutes) to obtain a reliable average for each parameter. Repeat this step for multiple set points of heat source temperature or mass flow rate.

#### Phase III: Shutdown and Analysis 9. Shutdown:

- Gradually reduce and then turn off the heat source.
- Allow the system to cool down while the pump and coolant continue to circulate.
- Once the system pressure has significantly dropped, turn off the pump.
- Maintain coolant flow until the system reaches ambient temperature.
- Data Analysis:
  - Use the recorded temperature and pressure data to determine the specific enthalpy (h) and entropy (s) at each state point using thermodynamic property databases for HFC-236fa (e.g., REFPROP).[4]
  - Calculate the heat input rate in the evaporator:  $Q_{in} = \dot{m} * (h_{evap\_out} - h_{evap\_in})$
  - Calculate the actual power output from the expander:  $W_{exp} = \dot{m} * (h_{exp\_in} - h_{exp\_out})$
  - Calculate the power consumed by the pump:  $W_{pump} = \dot{m} * (h_{pump\_out} - h_{pump\_in})$
  - Calculate the net power output:  $W_{net} = W_{exp} - W_{pump}$
  - Calculate the thermal efficiency of the cycle:  $\eta_{th} = W_{net} / Q_{in}$

#### 4. Safety Considerations

- HFC-236fa is stored as a liquefied gas under pressure. Ensure all components are rated for the maximum expected operating pressure.
- While non-toxic, HFC-236fa can displace oxygen in enclosed spaces. Ensure adequate ventilation and use a gas leak detector.
- Thermal decomposition at high temperatures can produce hazardous substances like hydrogen fluoride. Do not exceed the recommended maximum operating temperature for the fluid.[8]
- Contact with the liquid can cause frostbite. Wear appropriate PPE, including safety glasses and cryogenic gloves, when handling the fluid.



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